

Application Notes and Protocols: Determination of BCPPO Solubility in Acetic Acid

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Compound of Interest

Compound Name: Bis(4-carboxyphenyl)phenylphosphine oxide

Cat. No.: B1265645

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed experimental procedure for measuring the solubility of Benzoyl- β -cyclodextrin-poly(propylene oxide) (BCPPO) in acetic acid. The protocol is designed to be a comprehensive guide for researchers and professionals in the field of drug development and materials science.

Introduction

Understanding the solubility of a polymer like BCPPO in various solvents is a critical parameter in pharmaceutical formulation and material science. Acetic acid, a polar protic solvent, is often used in the processing of polymers and active pharmaceutical ingredients.^{[1][2][3][4][5]} This document outlines a reliable "shake-flask" method to determine the equilibrium solubility of BCPPO in acetic acid, a technique widely recognized for its accuracy in solubility measurements.^[6] The quantification of dissolved BCPPO is detailed using UV-Vis spectrophotometry, a common and accessible analytical technique.^{[7][8][9]}

Physicochemical Properties

A thorough understanding of the properties of both the solute (BCPPO) and the solvent (acetic acid) is fundamental to designing a robust solubility experiment.

BCPPO (Benzoyl- β -cyclodextrin-poly(propylene oxide))

BCPPO is a polymer conjugate of benzoyl-modified β -cyclodextrin and poly(propylene oxide). The benzoyl group provides a chromophore that is advantageous for UV-Vis spectroscopic quantification. The cyclodextrin component can form inclusion complexes, which may influence its interaction with the solvent.^{[10][11]} The poly(propylene oxide) chain contributes to the overall polymer properties. The exact molecular weight and degree of substitution of the benzoyl and cyclodextrin moieties will influence its solubility and should be characterized prior to this experiment.

Acetic Acid (CH₃COOH)

Acetic acid is a colorless liquid with a characteristic pungent odor.^{[4][5]} It is a polar protic solvent capable of dissolving a wide range of polar and non-polar compounds.^{[1][2][3][4]} Key properties are summarized in the table below.

Property	Value	Reference
Molar Mass	60.052 g/mol	N/A
Density	1.049 g/cm ³	^[1]
Boiling Point	118-119 °C	^[1]
Melting Point	16-17 °C	^[1]
Dielectric Constant	6.2	^{[1][5]}

Experimental Protocol: Shake-Flask Method

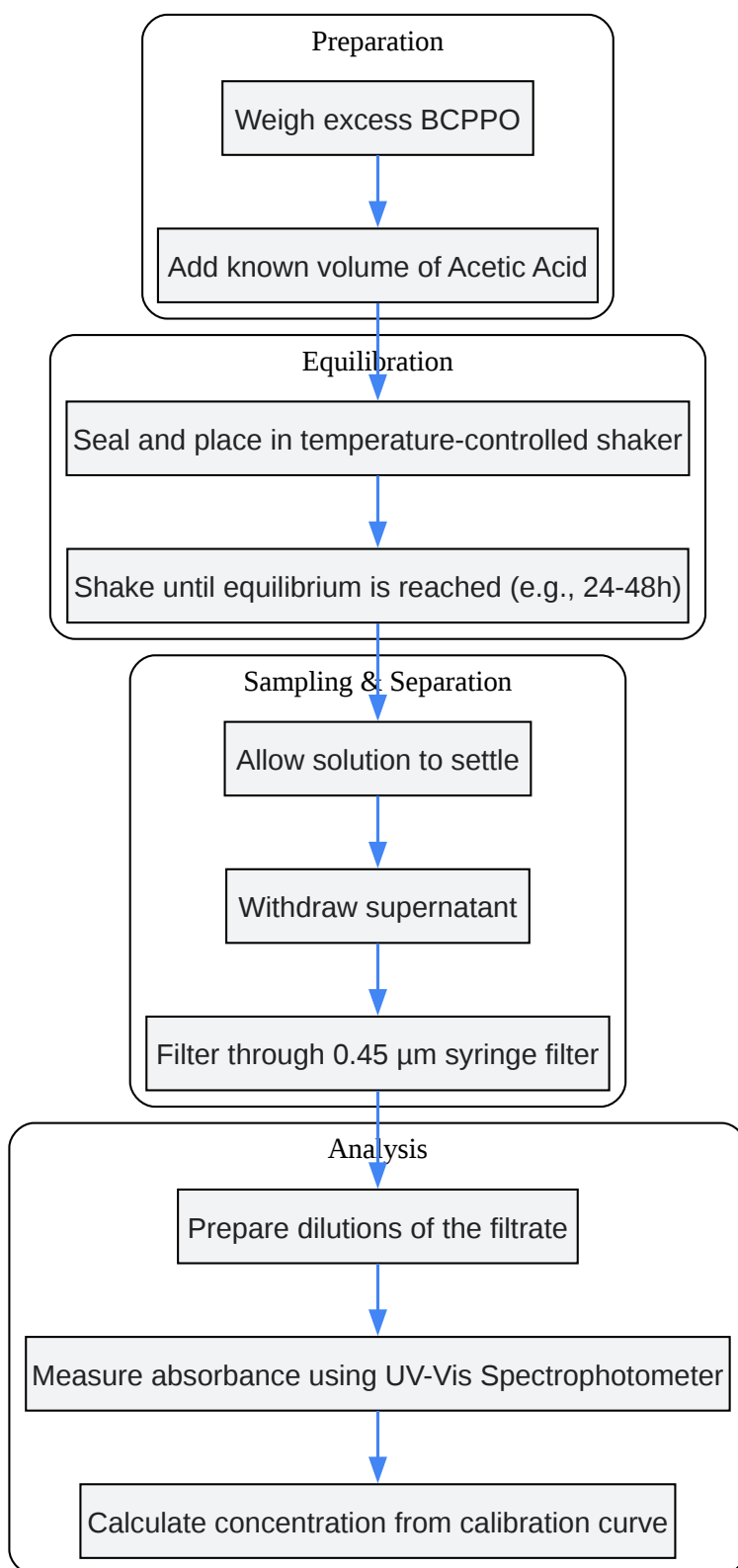
This protocol details the steps for determining the equilibrium solubility of BCPPO in acetic acid at a specified temperature.

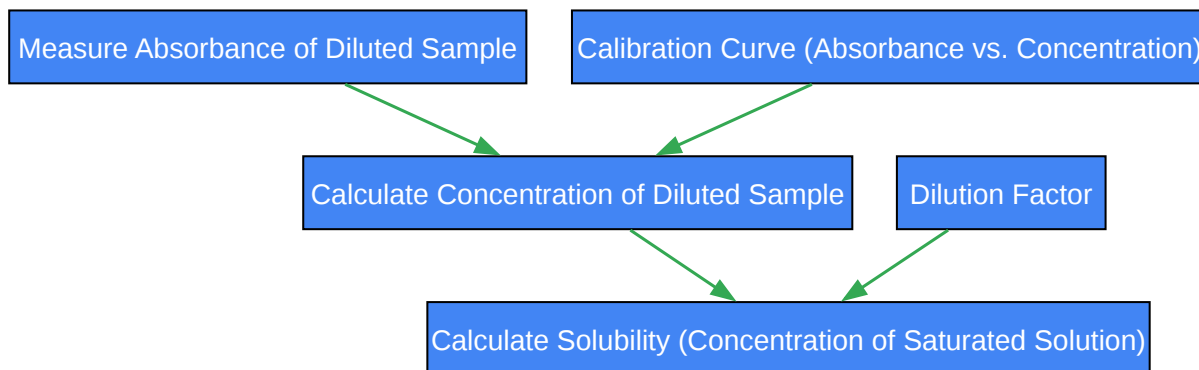
Materials

- BCPPO powder (pre-characterized)
- Glacial Acetic Acid (analytical grade)
- Scintillation vials or sealed glass flasks

- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (0.45 μm , compatible with acetic acid)
- Syringes
- Volumetric flasks
- Pipettes and tips
- UV-Vis Spectrophotometer
- Quartz cuvettes

Experimental Workflow Diagram





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